

Application Notes and Protocols for Drug Design Utilizing Protein Structures

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Compound of Interest

Compound Name: 1O14

Cat. No.: B15575905

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A Clarification on the Target "1P14"

The Protein Data Bank (PDB) identifier "1P14" corresponds to the crystal structure of a catalytic-loop mutant of the human Insulin Receptor Tyrosine Kinase.^{[1][2][3]} It is crucial for researchers to note this specific designation. However, in the context of broader drug discovery, the term "1P14" may be misconstrued to refer to other protein targets with similar alphanumeric designations, such as PARP14 or PEX14. This document provides detailed application notes and protocols for all three potential targets to ensure comprehensive coverage for drug development professionals.

Insulin Receptor Tyrosine Kinase (Target of 1P14 Structure)

Application Notes

The insulin receptor (IR) is a transmembrane tyrosine kinase that plays a pivotal role in regulating glucose homeostasis, lipid metabolism, cell growth, and proliferation. Dysregulation of IR signaling is implicated in type 2 diabetes, metabolic syndrome, and various cancers. The kinase domain of the IR is a major target for the design of both activators (for diabetes) and inhibitors (for cancer).^[4] The 1P14 structure provides atomic-level insights into the catalytic

domain, which can be leveraged for structure-based drug design to develop selective modulators.[\[1\]](#)

Therapeutic Opportunities:

- **Diabetes Mellitus:** Small molecule activators of the IR tyrosine kinase can mimic the effects of insulin, offering a potential therapeutic strategy for insulin-resistant states.[\[4\]](#)
- **Oncology:** Overexpression of the IR, particularly isoform A, is associated with the growth of various cancers. Selective inhibitors of the IR kinase can block these pro-survival signals.[\[5\]](#)

Data Presentation: Inhibitors of Insulin Receptor Tyrosine Kinase

Compound Name	Target(s)	IC50 (nM)	Reference(s)
GSK1838705A	IR, IGF-1R, ALK	1.6	[5] [6]
BMS-754807	IR, IGF-1R	1.7	[5]
Ceritinib (LDK378)	IR, IGF-1R, ALK	7	[5] [7]
GSK1904529A	IR, IGF-1R	25	[5] [6]
Linsitinib (OSI-906)	IR, IGF-1R	75	[5] [7]
BMS-536924	IR, IGF-1R	73	[5] [7]
NVP-AEW541	IR, IGF-1R	140	[5] [7]
AG-1024 (Tyrphostin)	IR, IGF-1R	Micromolar range	[6] [8]

Experimental Protocols

Protocol 1: In Vitro Insulin Receptor Kinase Activity Assay

This protocol is adapted from a nonradioactive assay method for measuring the intrinsic tyrosine kinase activity of the insulin receptor.[\[9\]](#)[\[10\]](#)

Objective: To quantify the enzymatic activity of the insulin receptor kinase in the presence of potential inhibitors.

Materials:

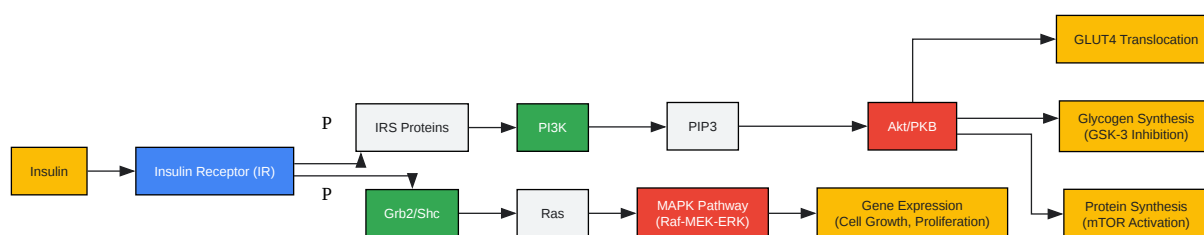
- Recombinant human INSR kinase (e.g., GST-INSR).[10]
- Biotinylated peptide substrate (e.g., Biotin-IRS-1 Tyr891 peptide).[10]
- Kinase Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 2.5 mM DTT).
- ATP solution.
- Test compounds (inhibitors) at various concentrations.
- Streptavidin-coated microplates.
- Phospho-tyrosine specific antibody (e.g., HRP-conjugated).
- Wash Buffer (e.g., TBS with 0.05% Tween-20).
- HRP substrate (e.g., TMB).
- Stop Solution (e.g., 2N H₂SO₄).
- Plate reader.

Procedure:

- Prepare Kinase Reaction: In a microcentrifuge tube, mix the INSR kinase, biotinylated peptide substrate, and the test compound at the desired concentration in Kinase Assay Buffer.
- Initiate Reaction: Add ATP to the mixture to start the phosphorylation reaction. The final ATP concentration should be at or near the K_m for the enzyme. Incubate for a specified time (e.g., 30-60 minutes) at 30°C.
- Stop Reaction: Add EDTA to the reaction mixture to chelate Mg²⁺ and stop the kinase activity.

- **Capture Phosphorylated Peptide:** Transfer the reaction mixture to a streptavidin-coated microplate well. Incubate for 1 hour at room temperature to allow the biotinylated peptide to bind to the plate.
- **Washing:** Aspirate the contents of the wells and wash three times with Wash Buffer to remove unbound components.
- **Detection:** Add a phospho-tyrosine specific antibody conjugated to HRP to each well. Incubate for 1 hour at room temperature.
- **Final Washes:** Repeat the washing step (step 5) to remove unbound antibody.
- **Develop Signal:** Add the HRP substrate to each well and incubate in the dark for 15-30 minutes.
- **Read Plate:** Add Stop Solution to quench the reaction and read the absorbance at 450 nm using a microplate reader.
- **Data Analysis:** Calculate the percent inhibition of kinase activity for each compound concentration relative to a no-inhibitor control. Determine the IC50 value by plotting percent inhibition versus inhibitor concentration.

Mandatory Visualization



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Caption: Insulin Receptor signaling cascade.

Poly(ADP-ribose) Polymerase 14 (PARP14)

Application Notes

PARP14, also known as ARTD8 or BAL2, is a member of the PARP superfamily that catalyzes mono-ADP-ribosylation.[\[11\]](#) It is implicated in various cellular processes, including DNA damage repair, transcriptional regulation, and immune responses.[\[11\]](#)[\[12\]](#) PARP14 is overexpressed in several malignancies, including multiple myeloma and B-cell lymphomas, where it promotes cell survival.[\[11\]](#) It also plays a role in inflammatory diseases by modulating IL-4 signaling.[\[12\]](#) Therefore, selective inhibitors of PARP14 are being pursued as potential therapeutics for cancer and inflammatory conditions.[\[2\]](#)[\[13\]](#)

Therapeutic Opportunities:

- **Oncology:** PARP14 inhibitors can induce apoptosis in cancer cells that are dependent on its pro-survival functions. They can also act as chemosensitizers, enhancing the efficacy of DNA-damaging agents.[\[11\]](#)
- **Inflammatory Diseases:** By modulating the IL-4/STAT6 signaling pathway, PARP14 inhibitors have potential in treating allergic inflammation and other immune disorders.[\[11\]](#)

Data Presentation: Inhibitors of PARP14

Compound	Target(s)	IC50 (μM)	Inhibition at 10 μM (%)	Reference(s)
Compound 7	PARP14 (selective over PARP1)	-	91 ± 2%	[14]
Compound 43	PARP14 (selective over PARP1)	0.58	-	[15]
Compound 44	PARP14 (selective over PARP1)	0.31	-	[15]
PJ-34	PARP family	9.0	-	[15]

Experimental Protocols

Protocol 2: PARP14 Chemiluminescent Activity Assay

This protocol is based on commercially available assay kits.[\[16\]](#)[\[17\]](#)

Objective: To measure the enzymatic activity of PARP14 and screen for inhibitors in a high-throughput format.

Materials:

- 96-well plate pre-coated with histone proteins.
- Recombinant PARP14 enzyme.
- PARP Substrate Mixture (containing biotinylated NAD⁺).
- PARP Assay Buffer.
- Test compounds (inhibitors).
- Streptavidin-HRP conjugate.
- Chemiluminescent HRP substrate.
- Wash Buffer.
- Luminometer.

Procedure:

- **Enzyme Reaction:** To the histone-coated wells, add PARP Assay Buffer, the PARP Substrate Mixture, and the test compound.
- **Initiate Reaction:** Add the PARP14 enzyme to each well to start the reaction.
- **Incubation:** Incubate the plate for 1-2 hours at room temperature to allow the ADP-ribosylation of histones.

- **Washing:** Wash the plate three times with Wash Buffer to remove unreacted substrates and enzyme.
- **Add Conjugate:** Add Streptavidin-HRP to each well and incubate for 30-60 minutes at room temperature. The streptavidin will bind to the biotinylated ADP-ribose attached to the histones.
- **Final Washes:** Wash the plate again three times with Wash Buffer to remove unbound Streptavidin-HRP.
- **Develop Signal:** Add the chemiluminescent HRP substrate to each well.
- **Read Plate:** Immediately measure the luminescence using a luminometer. The light signal is directly proportional to PARP14 activity.
- **Data Analysis:** Calculate the percent inhibition for each test compound concentration compared to a vehicle control and determine the IC50 value.

Mandatory Visualization

Caption: PARP14 in IL-4/STAT6 signaling.

Peroxisomal Biogenesis Factor 14 (PEX14)

Application Notes

PEX14 is a peroxisomal membrane protein that is a core component of the protein import machinery.[18][19] It acts as a docking site for the cytosolic receptor PEX5, which carries cargo proteins destined for the peroxisome.[18][20] In trypanosomatid parasites, such as *Trypanosoma brucei*, peroxisome-related organelles called glycosomes are essential for glycolysis and survival.[21] The PEX14-PEX5 protein-protein interaction (PPI) is critical for glycosomal protein import, making it an attractive drug target for developing new trypanocidal agents.[21][22] Inhibitors that disrupt this PPI cause mislocalization of glycosomal enzymes, leading to a metabolic catastrophe and parasite death.[22]

Therapeutic Opportunities:

- Trypanosomiasis: Small molecule inhibitors of the Trypanosoma PEX14-PEX5 interaction are being developed as novel therapies for diseases like Chagas disease and African sleeping sickness.[21][22] Selectivity can be achieved due to structural differences between human and parasite PEX proteins.[23]

Data Presentation: Inhibitors of the PEX14-PEX5 Interaction

Compound Class/Derivative	Target Organism	Activity (IC50 / EC50)	Reference(s)
2,3,4,5-tetrahydrobenzo[f][1][24]oxazepines	Trypanosoma brucei	Low to high μ M	[21][25]
Oxopiperazine-based peptidomimetics	Trypanosoma brucei brucei	Cellular activity demonstrated	[26]
Derivative 5 (from Dawidowski et al.)	Trypanosoma brucei brucei	186 nM (EC50)	[23]

Experimental Protocols

Protocol 3: Immunofluorescence Microscopy for Glycosomal Protein Import

This protocol is designed to visually assess the disruption of protein import into glycosomes upon treatment with PEX14-PEX5 inhibitors.[21]

Objective: To determine if test compounds inhibit the import of a reporter protein into the glycosomes of Trypanosoma parasites.

Materials:

- Trypanosoma brucei cell line expressing a fluorescently-tagged glycosomal protein (e.g., GFP-PTS1).
- Complete culture medium for T. brucei.
- Test compounds (inhibitors).

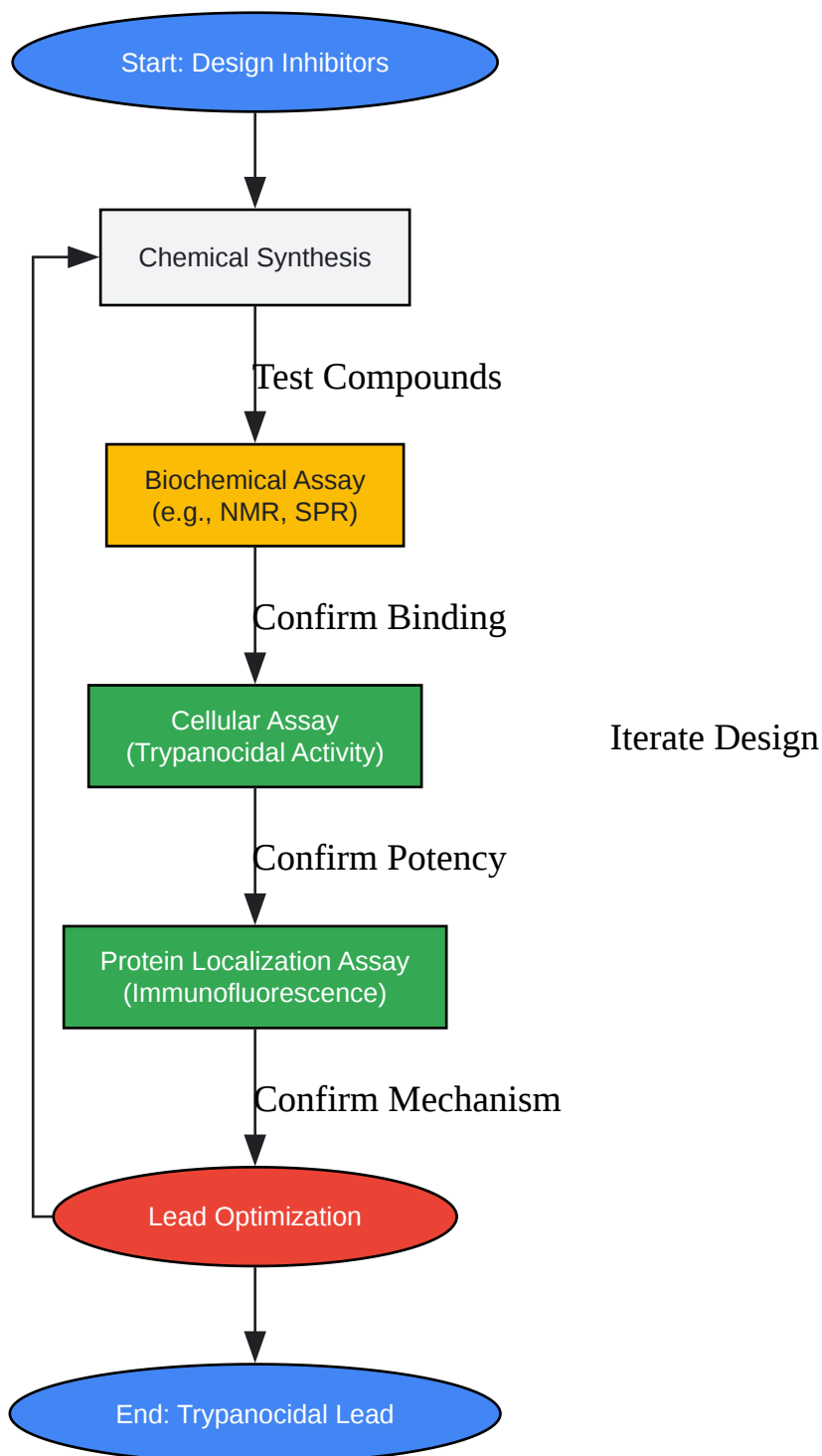
- Poly-L-lysine coated coverslips.
- Paraformaldehyde (PFA) solution (4% in PBS).
- Permeabilization Buffer (e.g., 0.1% Triton X-100 in PBS).
- DAPI stain.
- Mounting medium.
- Fluorescence microscope.

Procedure:

- **Cell Culture and Treatment:** Culture the *T. brucei* cells expressing the GFP-PTS1 reporter. Treat the cells with various concentrations of the test compound or a vehicle control for a defined period (e.g., 24 hours).
- **Cell Adhesion:** Harvest the cells and allow them to adhere to poly-L-lysine coated coverslips for 15 minutes.
- **Fixation:** Fix the cells by incubating the coverslips in 4% PFA solution for 20 minutes at room temperature.
- **Washing:** Wash the coverslips three times with PBS.
- **Permeabilization:** Permeabilize the cells with Permeabilization Buffer for 10 minutes.
- **Nuclear Staining:** Wash with PBS and then stain the nuclei and kinetoplasts with DAPI for 5 minutes.
- **Final Washes:** Wash three times with PBS.
- **Mounting:** Mount the coverslips onto microscope slides using mounting medium.
- **Microscopy:** Observe the cells under a fluorescence microscope. Capture images of the GFP (glycosomal protein) and DAPI (nucleus/kinetoplast) channels.

- Analysis: In untreated cells, the GFP signal will be punctate, corresponding to its localization within glycosomes. In cells treated with an effective inhibitor, the PEX14-PEX5 interaction is disrupted, leading to the mislocalization of the GFP-PTS1 reporter protein, which will appear diffuse throughout the cytoplasm.

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Caption: Drug discovery workflow for PEX14 inhibitors.

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